Application Notes & Protocols: Quantitative Analysis of 2-Deacetyltaxuspine X using UPLC-MS/MS

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Compound of Interest

Compound Name:	*2-Deacetyltaxuspine X*
CAS No.:	*259678-73-4*
Cat. No.:	*B593446*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Deacetyltaxuspine X is a complex diterpenoid belonging to the taxane family, a class of compounds renowned for its prominent members like the anticancer drug Paclitaxel (Taxol®). These compounds are primarily isolated from various species of the yew tree (Taxus). The intricate structure and potential biological activity of minor taxanes such as **2-Deacetyltaxuspine X** necessitate the development of sensitive and specific analytical methods for their accurate quantification in complex matrices like plant extracts and biological fluids. This document provides a detailed protocol for the development of a robust Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of **2-Deacetyltaxuspine X**.

1. Analytical Method Development

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The quantification of **2-Deacetyltaxuspine X** can be effectively achieved using a UPLC-MS/MS system, which offers high sensitivity, selectivity, and speed. The following sections detail the protocol for sample preparation, chromatographic separation, and mass spectrometric detection.

1.1. Sample Preparation from Taxus Plant Material

A multi-step process involving extraction and clean-up is essential to isolate **2-Deacetyltaxuspine X** from the complex matrix of Taxus needles or bark.

Protocol 1: Extraction and Solid-Phase Extraction (SPE) Clean-up

- Homogenization: Air-dry the Taxus plant material (e.g., needles) at room temperature and grind it into a fine powder using a laboratory mill.
- Solvent Extraction:
  - Accurately weigh 1.0 g of the powdered plant material into a 50 mL conical tube.
  - Add 20 mL of methanol/acetonitrile (1:1, v/v).
  - Vortex for 1 minute, followed by ultrasonication for 30 minutes in a water bath.
  - Centrifuge the mixture at 4000 rpm for 10 minutes.
  - Collect the supernatant. Repeat the extraction process on the pellet twice more.
  - Pool the supernatants and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Solid-Phase Extraction (SPE) for Clean-up:
  - Reconstitute the dried extract in 5 mL of 10% methanol in water.
  - Condition a C18 SPE cartridge (500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.
  - Load the reconstituted sample onto the SPE cartridge.

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- Wash the cartridge with 5 mL of 20% methanol in water to remove polar impurities.
- Elute the target analyte with 10 mL of 80% methanol in water.
- Evaporate the eluate to dryness under nitrogen and reconstitute in 1 mL of the initial mobile phase for UPLC-MS/MS analysis.

1.2. UPLC-MS/MS Quantification

Protocol 2: UPLC-MS/MS Parameters

- Instrumentation: A UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
  - Column: Acquity UPLC BEH C18 column (2.1 x 100 mm, 1.7 µm) or equivalent.
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient Elution:

Time (min)	Flow Rate (mL/min)	%A	%B
0.0	**0.3**	**70**	**30**
2.0	0.3	40	60
5.0	0.3	10	90
7.0	0.3	10	90
7.1	0.3	70	30

| 10.0 | 0.3 | 70 | 30 |

  - Column Temperature: 40°C.

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- Injection Volume: 5 µL.

- Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 150°C.
  - Desolvation Temperature: 400°C.
  - Desolvation Gas Flow: 800 L/hr.
  - Cone Gas Flow: 50 L/hr.
  - Collision Gas: Argon.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - The molecular formula for **2-Deacetyltaxuspine X** is C39H48O13, with a monoisotopic mass of approximately 724.31 g/mol . The protonated molecule [M+H]+ would be at m/z 725.3. Plausible fragmentation could involve the loss of acetic acid (60 Da) or water (18 Da).
    - Note: The following MRM transitions are proposed based on the structure and may require optimization.

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
2-Deacetyltaxuspine X (Quantifier)	**725.3**	**665.3 (loss of AcOH)**	**0.1**	**40**	**25**
2-Deacetyltaxuspine X (Qualifier)	725.3	527.3 (further fragmentation)	0.1	40	35

| Internal Standard (e.g., Paclitaxel) | 854.4 | 286.1 | 0.1 | 50 | 30 |

2. Data Presentation

The following tables represent typical data obtained during the validation and application of this analytical method.

Table 1: Method Validation Parameters for **2-Deacetyltaxuspine X** Quantification

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Parameter	Result
Linearity Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1.0 ng/mL
Precision (RSD%)	
- Intra-day	< 5%
- Inter-day	< 8%
Accuracy (% Recovery)	92% - 108%
Matrix Effect	< 15%
Extraction Recovery	> 85%

Table 2: Quantification of **2-Deacetyltaxuspine X** in Taxus Species Extracts

Sample ID	Plant Species	Plant Part	Concentration (µg/g dry weight) ± SD
TX-01	Taxus cuspidata	Needles	15.4 ± 1.2
TX-02	Taxus baccata	Needles	8.9 ± 0.7
TX-03	Taxus brevifolia	Bark	5.2 ± 0.5
TX-04	Taxus chinensis	Needles	12.1 ± 1.0

3. Visualizations

3.1. Experimental Workflow

The overall workflow for the quantification of **2-Deacetyltaxuspine X** is depicted below.

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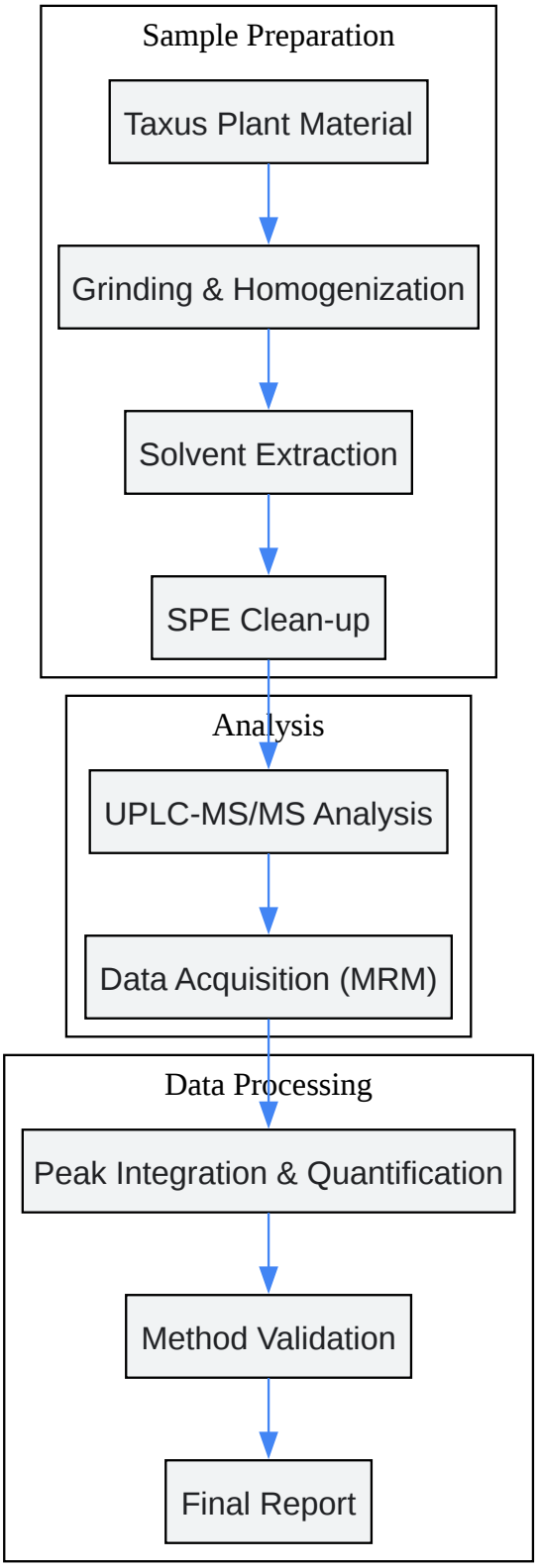

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*Caption: Experimental workflow for **2-Deacetyltaxuspine X** quantification.*

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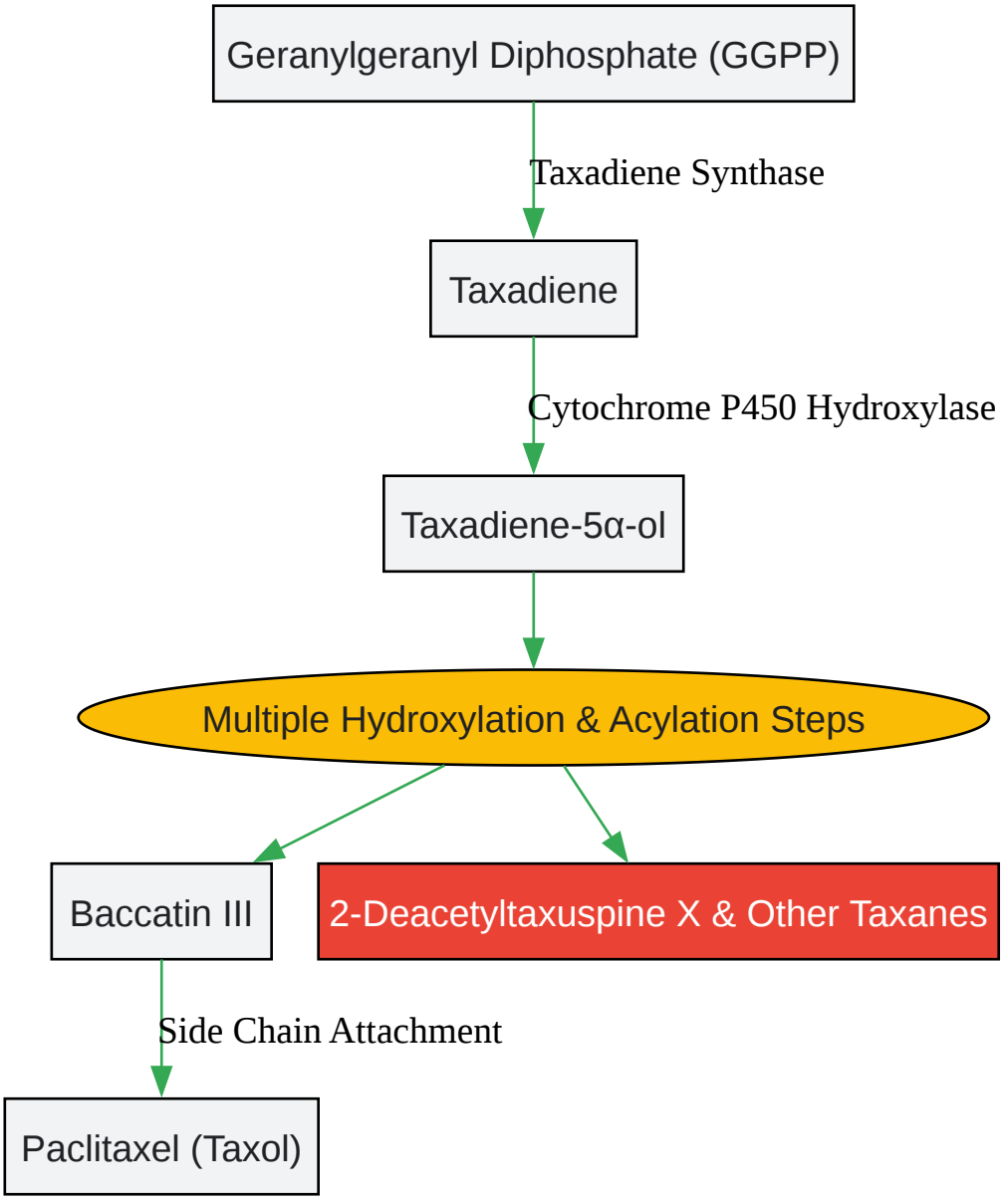
3.2. Simplified Taxane Biosynthesis Pathway

2-Deacetyltaxuspine X is a product of the complex taxane biosynthesis pathway in yew trees. A simplified overview of this pathway is shown below.



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